

Magnetic properties of ilmenite and its solid solutions

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to the Magnetic Properties of Ilmenite and its Solid Solutions

Introduction

Ilmenite (FeTiO₃) is a titanium-iron oxide mineral of significant interest in geology, materials science, and planetary science. While pure **ilmenite** exhibits relatively simple magnetic behavior, its solid solutions, particularly with hematite (α -Fe₂O₃), display a rich and complex range of magnetic phenomena. This complexity arises from the interplay between crystal structure, cation ordering, and temperature, leading to properties that are crucial for understanding rock magnetism, paleomagnetic records, and the development of novel magnetic materials.

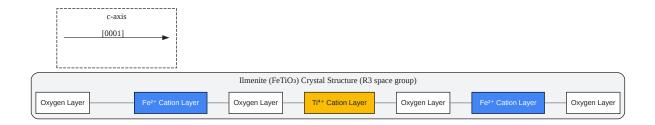
This technical guide provides a comprehensive overview of the magnetic properties of **ilmenite** and the **ilmenite**-hematite solid solution series. It is intended for researchers and scientists, offering detailed explanations of the underlying principles, quantitative data from key studies, and methodologies for experimental characterization.

Fundamentals of Ilmenite (FeTiO₃) Crystal Structure

Ilmenite crystallizes in the trigonal system with the space group $R\overline{3}$.[1] Its structure is an ordered derivative of the corundum (Al₂O₃) structure. In this arrangement, Fe²⁺ and Ti⁴⁺ cations occupy alternating layers perpendicular to the trigonal c-axis, stacked between layers



of oxygen atoms.[1][2] This ordered layering of cations with different charges and ionic radii is a key feature that distinguishes **ilmenite** from hematite and governs its physical properties.



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References

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